

# Physical properties like melting point and solubility of 5-Chloro-2-hydroxybenzophenone

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## Compound of Interest

Compound Name: 5-Chloro-2-hydroxybenzophenone

Cat. No.: B104029

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## A Technical Guide to the Physical Properties of 5-Chloro-2-hydroxybenzophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **5-Chloro-2-hydroxybenzophenone**, a compound of interest in various chemical and pharmaceutical applications. The information is presented to support research and development activities, with a focus on melting point and solubility characteristics.

### Core Physical Properties

**5-Chloro-2-hydroxybenzophenone** is a yellow crystalline solid that is nearly odorless[1]. It is stable under recommended storage conditions[1].

### Quantitative Physical Data

The following table summarizes the key quantitative physical properties of **5-Chloro-2-hydroxybenzophenone**.

Property	Value	Source(s)
Melting Point	95.3 °C	[1]
96-98 °C	[2][3][4]	
Water Solubility	Insoluble	[1]
Solubility in Organic Solvents	Soluble in alcohol, ethyl acetate, and methyl ethyl ketone.	[1]
Slightly soluble in chloroform and methanol.	[4]	

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the melting point and solubility of a chemical compound like **5-Chloro-2-hydroxybenzophenone**.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting point range[5].

Protocol:

- **Sample Preparation:** A small amount of the dry, powdered **5-Chloro-2-hydroxybenzophenone** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 mm[5][6].
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb[5][7]. This assembly is then placed in a heating bath (e.g., an oil bath in a Thiele tube or a calibrated melting point apparatus)[6][7].
- **Heating:** The heating bath is heated slowly and steadily, with constant stirring to ensure uniform temperature distribution[5]. The heating rate should be reduced to 1-2°C per minute as the temperature approaches the expected melting point[6].

- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range[5].

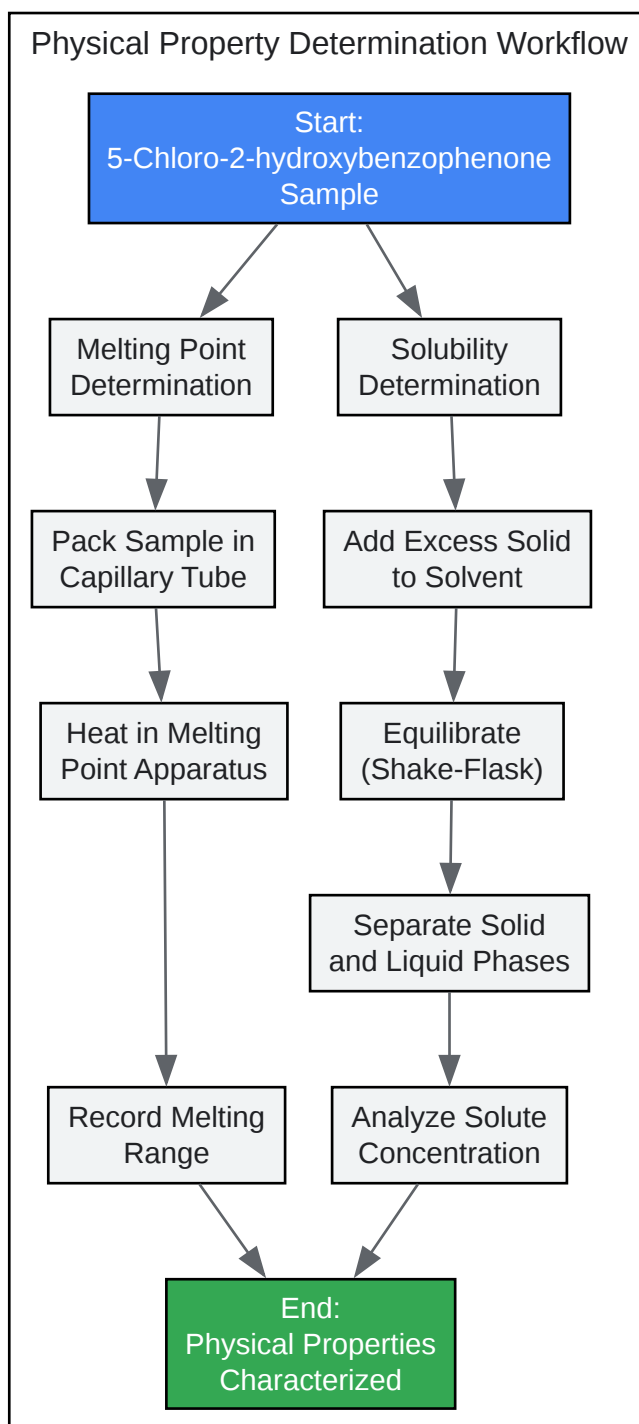
The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound, particularly for those with low solubility[8].

Protocol:

- **Sample Preparation:** An excess amount of **5-Chloro-2-hydroxybenzophenone** is added to a known volume of the desired solvent (e.g., water, ethanol, chloroform) in a sealed container. The excess solid ensures that a saturated solution is formed[8].
- **Equilibration:** The container is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached between the undissolved solid and the solution.
- **Phase Separation:** After equilibration, the mixture is allowed to stand, or it is centrifuged or filtered to separate the saturated solution from the excess undissolved solid.
- **Concentration Analysis:** The concentration of **5-Chloro-2-hydroxybenzophenone** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-spectroscopy or High-Performance Liquid Chromatography (HPLC)[9]. The measured concentration represents the solubility of the compound in that solvent at that specific temperature.

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the physical properties of **5-Chloro-2-hydroxybenzophenone**.



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Caption: Workflow for determining the melting point and solubility of **5-Chloro-2-hydroxybenzophenone**.

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